

Benzyltrimethylammonium Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium chloride*

Cat. No.: *B145910*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Benzyltrimethylammonium Chloride** (BTMAC), a versatile quaternary ammonium compound. The information is curated to support research, scientific, and drug development applications, with a focus on data presentation, experimental protocols, and process visualization.

Core Physical and Chemical Properties

Benzyltrimethylammonium chloride, with the CAS number 56-93-9, is a quaternary ammonium salt consisting of a benzyl group and three methyl groups attached to a nitrogen atom, with a chloride counter-ion.[1] It is widely utilized as a phase-transfer catalyst, a surfactant, and an antimicrobial agent in various industrial and research settings.

Physical Properties

BTMAC is typically a white to off-white or yellowish crystalline powder. It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.

Table 1: Physical Properties of **Benzyltrimethylammonium Chloride**

Property	Value	References
Molecular Formula	C ₁₀ H ₁₆ ClN	[1]
Molecular Weight	185.70 g/mol	
Appearance	White to off-white/yellow crystalline powder	
Melting Point	239-243 °C (decomposes)	
Boiling Point	Decomposes before boiling	
Solubility in Water	800 g/L	[2]
Solubility in Organic Solvents	Soluble in ethanol, methanol, and butanol. Slightly soluble in butyl phthalate and tributyl phosphate.	
Density	1.07 g/cm ³	[3]
logP (Octanol/Water Partition Coefficient)	-2.17 to -2.47	[3]

Chemical Properties and Reactivity

BTMAC is stable under normal conditions but will decompose upon heating to high temperatures, typically above 135°C, yielding benzyl chloride and trimethylamine. It is incompatible with strong oxidizing agents.

Experimental Protocols

Synthesis of Benzyltrimethylammonium Chloride

A common and reliable method for the synthesis of BTMAC involves the quaternization of trimethylamine with benzyl chloride. The following protocol is adapted from established procedures.[1]

Objective: To synthesize **Benzyltrimethylammonium Chloride** from benzyl chloride and trimethylamine.

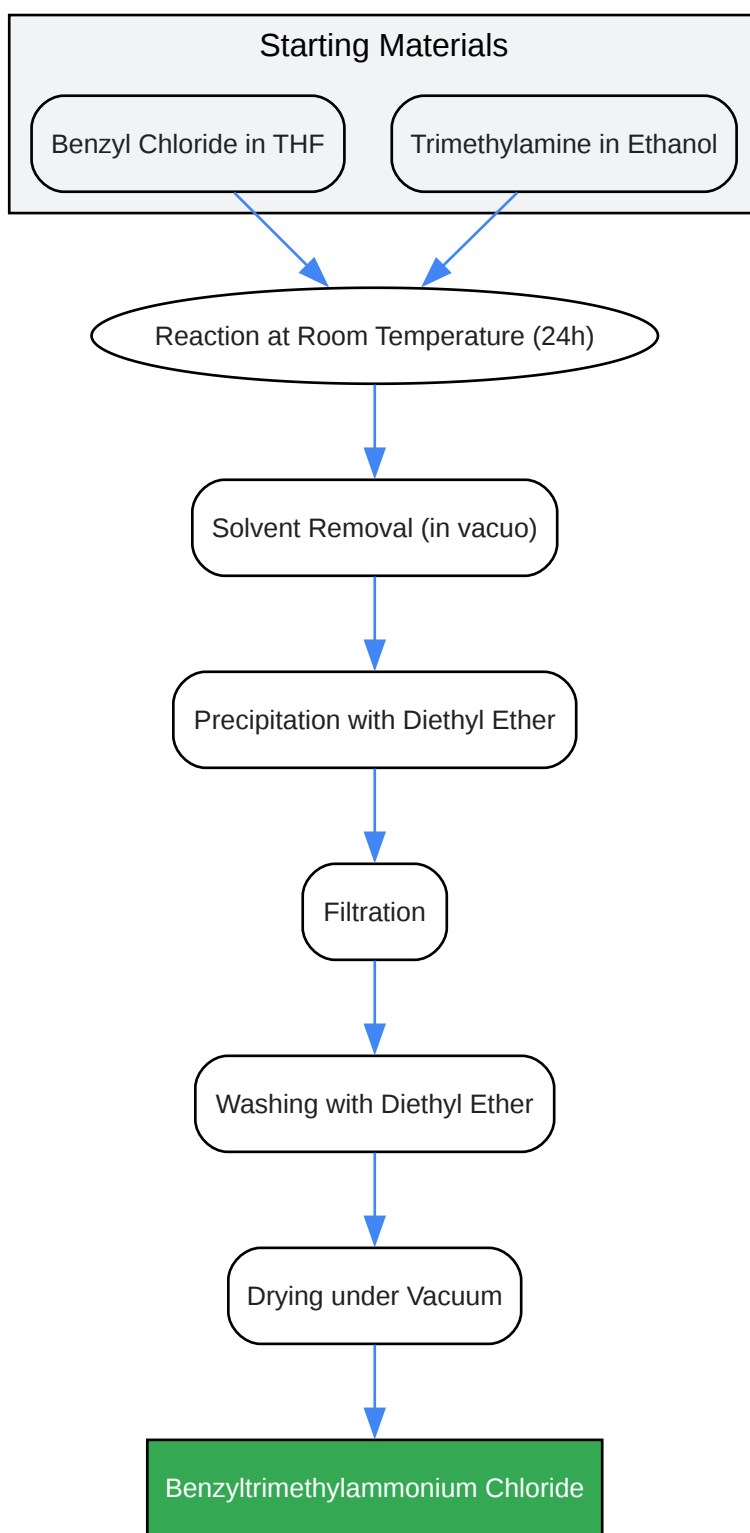
Materials:

- Benzyl chloride
- Trimethylamine (33% solution in ethanol)
- Tetrahydrofuran (THF)
- Diethyl ether (Et₂O)
- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Apparatus for solvent removal under vacuum (e.g., rotary evaporator)
- Filtration apparatus (e.g., Büchner funnel and flask)

Procedure:

- In a 100 mL round-bottom flask, dissolve benzyl chloride (10 mmol, 1 equivalent) in 20 mL of THF.
- With stirring, add a 33% (w/w) solution of trimethylamine in ethanol (2.9 g, 15 mmol, 1.5 equivalents).
- Stir the resulting mixture at room temperature for 24 hours.
- After 24 hours, remove the solvent under reduced pressure (in vacuo).
- To the resulting residue, add 40 mL of diethyl ether to precipitate the product.
- Collect the white solid precipitate by filtration.
- Wash the precipitate with three 10 mL portions of diethyl ether.
- Dry the resulting solid under vacuum to yield pure **benzyltrimethylammonium chloride**.

Diagram of Synthesis Workflow:



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Synthesis workflow for **Benzyltrimethylammonium Chloride**.

Purity Assay by Argentometric Titration

The purity of BTMAC can be determined by argentometric titration, which quantifies the chloride ion content.

Objective: To determine the purity of a **Benzyltrimethylammonium Chloride** sample.

Principle: The chloride ions (Cl^-) from BTMAC react with silver ions (Ag^+) from a standardized silver nitrate solution to form a precipitate of silver chloride (AgCl). The endpoint is detected potentiometrically using a silver ion-selective electrode (ISE).

Materials:

- **Benzyltrimethylammonium Chloride** sample
- Standardized 0.1 N Silver Nitrate (AgNO_3) solution
- Isopropyl alcohol (IPA)
- Reagent grade water
- Automatic titrator with a silver billet electrode or silver/sulfide electrode
- 100 mL beaker
- Magnetic stirrer and stir bar

Procedure:

- Preparation of Solvent Mixture: Prepare a 1:1 (v/v) mixture of isopropyl alcohol and reagent grade water.
- Sample Preparation: Accurately weigh a quantity of the BTMAC sample and dissolve it in approximately 60 mL of the IPA/water solvent mixture in a 100 mL beaker.
- Titrator Setup:
 - Connect the silver electrode and stirrer to the titrator.

- Rinse and fill the burette with the standardized 0.1 N AgNO₃ solution, ensuring no air bubbles are present in the tubing.
- Titration:
 - Immerse the electrode, dispenser tip, and stirrer in the sample solution.
 - Start the titration. The titrator will automatically add the AgNO₃ solution and record the potential.
 - The endpoint is reached at the point of maximum inflection of the titration curve.
- Calculation: The titrator software will automatically calculate the percentage purity of the BTMAC based on the volume of AgNO₃ consumed, its normality, the weight of the sample, and the molecular weight of BTMAC.

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of BTMAC.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of BTMAC would be expected to show characteristic signals for the aromatic protons of the benzyl group and the methyl protons of the trimethylammonium group.
- ¹³C NMR: The carbon NMR spectrum provides information on the different carbon environments within the molecule.

While specific peak lists are not provided here, ¹H and ¹³C NMR spectra for BTMAC are available in public databases such as PubChem and ChemicalBook for reference and analysis.

Infrared (IR) Spectroscopy

The IR spectrum of BTMAC exhibits characteristic absorption bands corresponding to the various functional groups present in the molecule. Data from IR spectroscopy can be found in resources like PubChem.

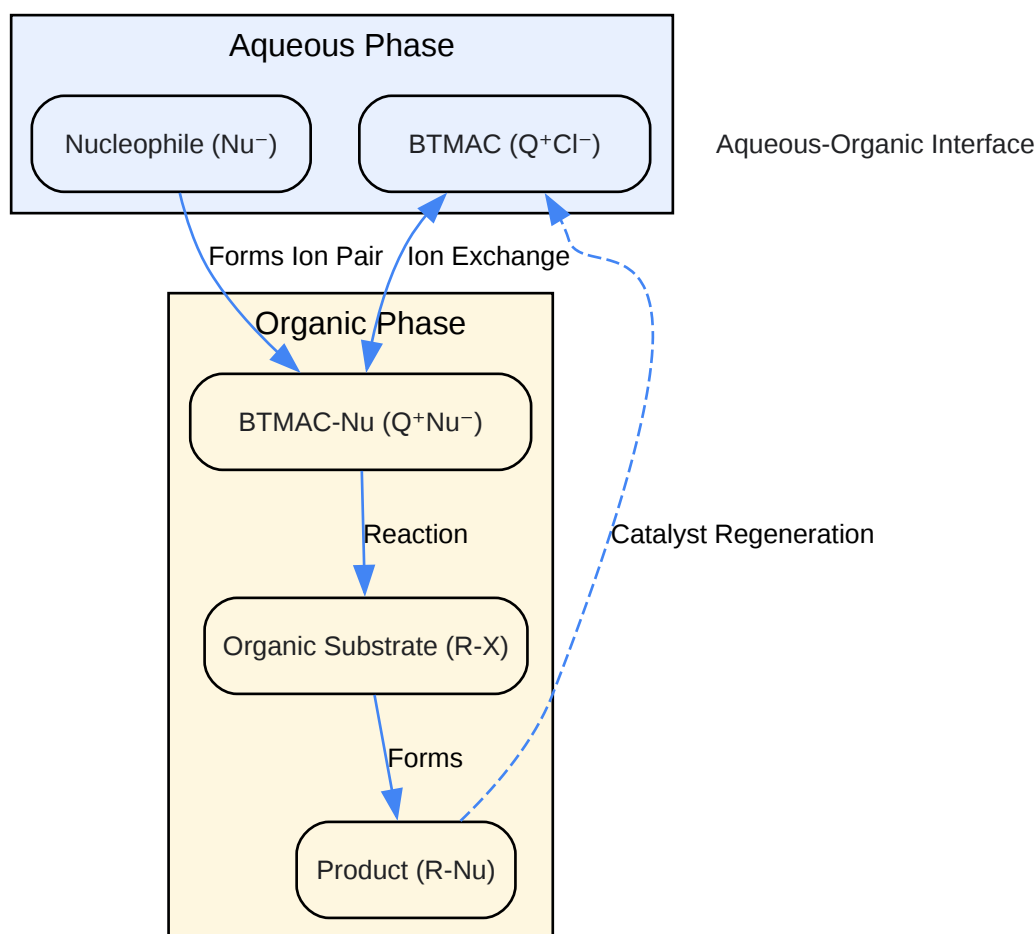
Application Highlight: Phase-Transfer Catalysis

BTMAC is a widely used phase-transfer catalyst (PTC). It facilitates the reaction between reactants located in two immiscible phases (e.g., an aqueous phase and an organic phase) by transporting a reactant from one phase to the other.

Mechanism of Phase-Transfer Catalysis:

The quaternary ammonium cation of BTMAC is lipophilic enough to be soluble in the organic phase, while its positive charge allows it to pair with an anion from the aqueous phase. This ion pair then moves into the organic phase, where the anion can react with the organic substrate. The catalyst is then regenerated and returns to the aqueous phase.

Diagram of Phase-Transfer Catalysis Workflow:



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Generalized workflow of phase-transfer catalysis using BTMAC.

Safety and Handling

Benzyltrimethylammonium chloride is toxic if swallowed or in contact with skin and may cause skin and eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Due to its hygroscopic nature, it should be kept in a tightly sealed container.

This guide is intended for informational purposes for qualified professionals and should not be considered a substitute for a comprehensive safety data sheet (SDS) and a thorough risk assessment before any experimental work.

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